

Ethoxycyclopentane: A Technical Overview of a Niche Cycloaliphatic Ether

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Ethoxycyclopentane

Cat. No.: B15480495

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For Researchers, Scientists, and Drug Development Professionals

Ethoxycyclopentane, a cycloaliphatic ether, presents as a specialty chemical with limited but specific applications in organic synthesis and as a potential solvent. This technical guide provides a consolidated overview of its commercial availability, physicochemical properties, and known synthetic methodologies. While its direct role in drug development and established signaling pathways is not extensively documented in publicly available literature, this paper aims to equip researchers with the foundational knowledge required for its potential evaluation in novel applications.

Commercial Availability

Ethoxycyclopentane is available from a number of chemical suppliers, primarily catering to the research and development sector. The compound is typically offered in various purities, and packaging sizes can be tailored to meet laboratory-scale needs. Researchers interested in procuring **ethoxycyclopentane** should consult the catalogs of chemical manufacturers and suppliers for current pricing and availability.

Physicochemical Properties

A summary of key quantitative data for **ethoxycyclopentane** is presented in Table 1. This information is crucial for its handling, application in reactions, and for the development of any potential downstream formulations.

Table 1: Physicochemical Properties of **Ethoxycyclopentane**

Property	Value	Source
Chemical Formula	C ₇ H ₁₄ O	[1][2]
Molecular Weight	114.19 g/mol	[1]
CAS Number	26306-40-1	[1]
Density	0.853 g/mL	[3]
Boiling Point	Not available	
Melting Point	Not available	
Flash Point	Not available	
Refractive Index	1.423	[3]
Solubility	Not available	

Synthesis and Experimental Protocols

The primary method for the laboratory-scale synthesis of **ethoxycyclopentane** is the Williamson ether synthesis. This well-established reaction provides a reliable route to this and other ethers.

Williamson Ether Synthesis of Ethoxycyclopentane

This protocol outlines the general procedure for the synthesis of **ethoxycyclopentane** via the Williamson ether synthesis.

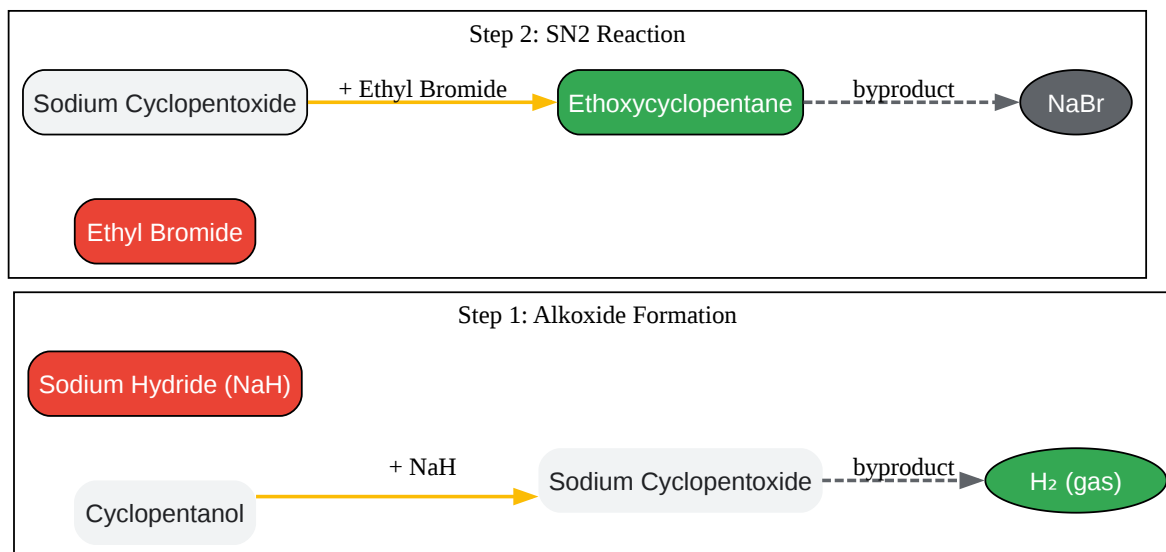
Materials:

- Cyclopentanol
- Sodium hydride (NaH) or other strong base
- Ethyl halide (e.g., ethyl bromide or ethyl iodide)

- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Separatory funnel
- Distillation apparatus
- Standard laboratory glassware

Methodology:

- **Alkoxide Formation:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve cyclopentanol in an anhydrous solvent such as diethyl ether or THF.
- To this solution, carefully add a strong base, such as sodium hydride, in portions. The reaction will generate hydrogen gas, so adequate ventilation is essential. The mixture is typically stirred at room temperature until the evolution of hydrogen ceases, indicating the formation of the sodium cyclopentoxide.
- **Nucleophilic Substitution:** To the freshly prepared sodium cyclopentoxide solution, add an ethyl halide (e.g., ethyl bromide) dropwise. The reaction mixture is then typically heated to reflux to facilitate the S_N2 reaction. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction is cooled to room temperature and quenched by the slow addition of water. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄), and the solvent is removed under reduced pressure.
- The crude **ethoxycyclopentane** is then purified by distillation to yield the final product.



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Williamson Ether Synthesis Workflow

Applications in Research and Drug Development

Currently, there is a lack of specific, publicly available research detailing the use of **ethoxycyclopentane** in signaling pathways or as a key component in drug development pipelines. Ethers, in general, are utilized in medicinal chemistry as stable linkers or as isosteres for other functional groups. The cyclopentane motif is present in various biologically active molecules. The combination of these two moieties in **ethoxycyclopentane** could offer a unique scaffold for the design of novel therapeutic agents. However, without concrete experimental data, its role remains speculative.

Safety and Handling

A specific Safety Data Sheet (SDS) for **ethoxycyclopentane** is not widely available. However, based on the known properties of similar ethers and cycloalkanes, it should be handled as a

flammable liquid.[4][5][6] Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.

Conclusion

Ethoxycyclopentane is a commercially available cycloaliphatic ether with well-defined physicochemical properties. Its synthesis is readily achievable through standard organic chemistry methodologies like the Williamson ether synthesis. While its direct application in drug development and interaction with specific biological pathways are not yet established in the scientific literature, its structural features may present opportunities for future research in medicinal chemistry and materials science. Further investigation is required to unlock the full potential of this compound.

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- To cite this document: BenchChem. [Ethoxycyclopentane: A Technical Overview of a Niche Cycloaliphatic Ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15480495#commercial-availability-of-ethoxycyclopentane]

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